

An In-depth Technical Guide to 1-Acetyl-4-(2-tolyl)thiosemicarbazide

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Compound of Interest

Compound Name: 1-Acetyl-4-(2-tolyl)thiosemicarbazide

Cat. No.: B1229632

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This technical guide provides a comprehensive overview of **1-Acetyl-4-(2-tolyl)thiosemicarbazide**, a compound of interest in medicinal chemistry. Given the limited direct experimental data on this specific ortho-tolyl isomer, this guide draws upon established knowledge of closely related thiosemicarbazide derivatives, particularly its para-tolyl counterpart, to present a predictive but thorough analysis for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

1-Acetyl-4-(2-tolyl)thiosemicarbazide is a derivative of thiosemicarbazide, characterized by an acetyl group at the N1 position and a 2-tolyl (ortho-tolyl) group at the N4 position. These substitutions are expected to influence the compound's physicochemical properties, such as solubility, lipophilicity, and crystal packing, which in turn can affect its biological activity.

Table 1: Physicochemical Properties of **1-Acetyl-4-(2-tolyl)thiosemicarbazide** and Related Compounds

Property	1-Acetyl-4-(2-tolyl)thiosemicarbazide (Predicted)	1-Acetyl-4-(4-tolyl)thiosemicarbazide (Reported)
CAS Number	94267-74-0	152473-68-2
Molecular Formula	C ₁₀ H ₁₃ N ₃ OS	C ₁₀ H ₁₃ N ₃ OS
Molecular Weight	223.30 g/mol	223.30 g/mol
Appearance	White to off-white crystalline solid	White to off-white crystalline solid
Melting Point	Not available	Not available
Solubility	Sparingly soluble in water, soluble in organic solvents like DMSO and DMF	Sparingly soluble in water, soluble in organic solvents like DMSO and DMF

Synthesis and Characterization

The synthesis of **1-Acetyl-4-(2-tolyl)thiosemicarbazide** follows a well-established synthetic route for N,N'-disubstituted thiosemicarbazides.

Experimental Protocol: Synthesis

Reaction: The primary method for synthesizing **1-Acetyl-4-(2-tolyl)thiosemicarbazide** is the reaction of acetylhydrazine with 2-tolyl isothiocyanate.

Materials:

- Acetylhydrazine
- 2-Tolyl isothiocyanate
- Absolute Ethanol (or other suitable solvent like methanol)

Procedure:

- Dissolve equimolar amounts of acetylhydrazine and 2-tolyl isothiocyanate in absolute ethanol.
- Reflux the reaction mixture for a period of 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- The product will precipitate out of the solution. Collect the solid by filtration.
- Wash the crude product with cold ethanol to remove any unreacted starting materials.
- Recrystallize the product from a suitable solvent (e.g., ethanol) to obtain pure **1-Acetyl-4-(2-tolyl)thiosemicarbazide**.

Characterization

The structure and purity of the synthesized compound can be confirmed using various spectroscopic techniques.

Table 2: Predicted Spectroscopic Data for **1-Acetyl-4-(2-tolyl)thiosemicarbazide**

Technique	Expected Observations
^1H NMR	Signals corresponding to the acetyl protons (singlet, ~ 2.2 ppm), tolyl methyl protons (singlet, ~ 2.3 ppm), aromatic protons of the tolyl group (multiplet, ~ 7.0 - 7.4 ppm), and NH protons (broad singlets, variable chemical shifts).
^{13}C NMR	Resonances for the acetyl carbonyl carbon (~ 170 ppm), thiocarbonyl carbon (~ 180 ppm), aromatic carbons, and the methyl carbons of the acetyl and tolyl groups.
FT-IR (cm^{-1})	Characteristic absorption bands for N-H stretching (3100 - 3400), C=O stretching (~ 1650), C=S stretching (1100 - 1200), and aromatic C-H stretching.
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of the compound ($m/z = 223.08$).

Potential Biological Activity and Signaling Pathways

While specific biological data for **1-Acetyl-4-(2-tolyl)thiosemicarbazide** is not readily available, the broader class of thiosemicarbazide derivatives has been extensively studied and shown to possess a wide range of biological activities.^{[1][2]} This suggests that the target compound could exhibit similar properties.

Antimicrobial Activity

Thiosemicarbazides are well-known for their antibacterial and antifungal properties.^{[1][3]} The proposed mechanism of action often involves the chelation of essential metal ions in microbial enzymes or interference with cellular metabolic pathways.

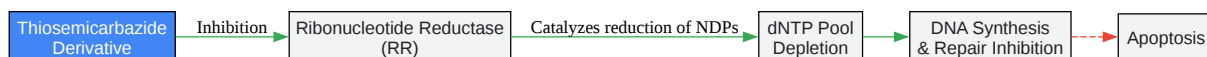
Table 3: Reported Antimicrobial Activity of Thiosemicarbazide Derivatives

Compound Class	Organism	Activity (MIC)	Reference
Thiosemicarbazide derivatives	Staphylococcus aureus	-	[2]
Thiosemicarbazide derivatives	Escherichia coli	-	[2]
Thiosemicarbazide derivatives	Bacillus cereus	10 mg/L	[3]

Note: MIC (Minimum Inhibitory Concentration) values are highly dependent on the specific derivative and microbial strain.

Anticancer Activity

Several thiosemicarbazone derivatives, which can be synthesized from thiosemicarbazides, have demonstrated significant anticancer activity. Their mechanism of action is often attributed to the inhibition of ribonucleotide reductase, an enzyme crucial for DNA synthesis and repair, leading to the induction of apoptosis.

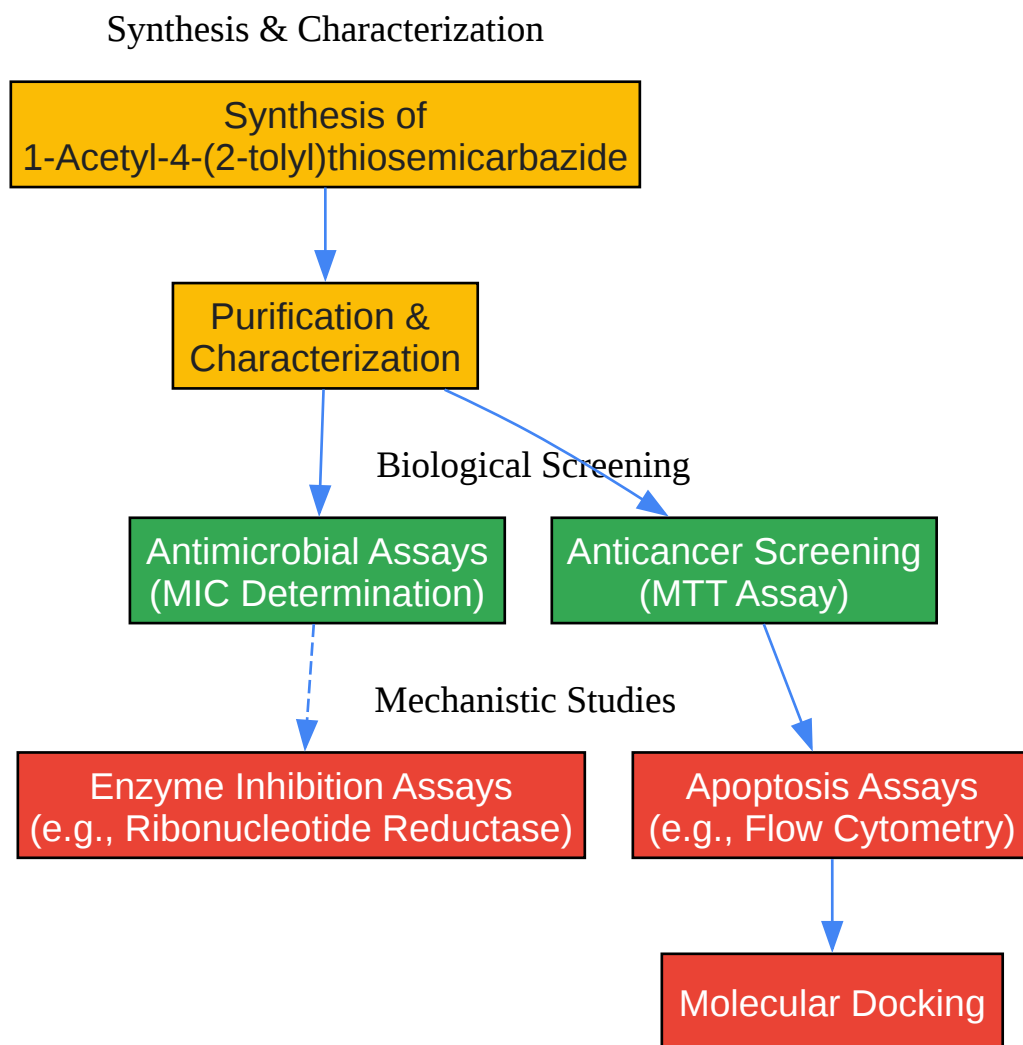


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Caption: Proposed mechanism of anticancer activity for thiosemicarbazide derivatives.

Experimental Workflow for Biological Evaluation

To ascertain the biological potential of **1-Acetyl-4-(2-tolyl)thiosemicarbazide**, a structured experimental workflow is proposed.



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- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Acetyl-4-(2-tolyl)thiosemicarbazide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1229632#what-is-1-acetyl-4-2-tolyl-thiosemicarbazide]

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